

Advanced Characterization of Cholesteryl Formate Crystalline Phases via XRD

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Compound of Interest

Compound Name: Cholesteryl formate

Cat. No.: B7728050

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Executive Summary: The Short-Chain Anomaly

Cholesteryl Formate (C₂₈H₄₆O₂) represents the shortest homolog in the cholesteryl ester series. Unlike its long-chain counterparts (e.g., cholesteryl nonanoate) which exhibit rich polymorphism including smectic mesophases, **cholesteryl formate** is characterized by a Monolayer Type II crystalline packing and a direct transition to a Cholesteric liquid crystal phase upon melting.

For researchers in drug delivery and liquid crystal engineering, identifying these phases is critical. The absence of a flexible alkyl tail restricts chain-chain van der Waals interactions, making the crystal structure dominated by rigid steroid ring-ring interactions. This results in a distinct XRD signature compared to the "bilayer" structures seen in longer esters.

Crystalline Architecture & XRD Signatures

2.1. Crystal Packing: Monolayer Type II

Most cholesteryl esters crystallize in one of three forms: Monolayer I, Monolayer II, or Bilayer.

[1]

- **Cholesteryl Formate** (and Butyrate) typically adopts the Monolayer Type II structure when crystallized from solvents like acetone.
- Mechanism: The short formate group (-OCHO) lacks the steric bulk to force the molecules into the antiparallel bilayer arrangement seen in Cholesteryl Myristate. Instead, molecules pack in a monolayer where the steroid nuclei are interdigitated, but the "tail" region is virtually non-existent.

2.2. Comparative XRD Analysis

The "performance" of an XRD analysis in this context refers to the ability to resolve phase purity and transition temperatures.

Feature	Cholesteryl Formate (C1)	Cholesteryl Acetate (C2)	Cholesteryl Nonanoate (C9)
Crystal System	Monoclinic (Pseudo-orthorhombic)	Monoclinic ()	Monoclinic ()
Dominant Packing	Monolayer Type II	Monolayer Type II	Monolayer Type I / Smectic
Low-Angle Peak ()	~15–17 Å (Short spacing)	~16.5 Å	~26–29 Å (Long spacing)
Mesophase Sequence	Crystal	Crystal	Crystal
	Cholesteric	Cholesteric	Smectic
	Isotropic	Isotropic	Cholesteric
Smectic Peak ()	Absent	Absent	Strong (Sharp)
Melting Point ()	~96–97 °C	~114 °C	~80 °C



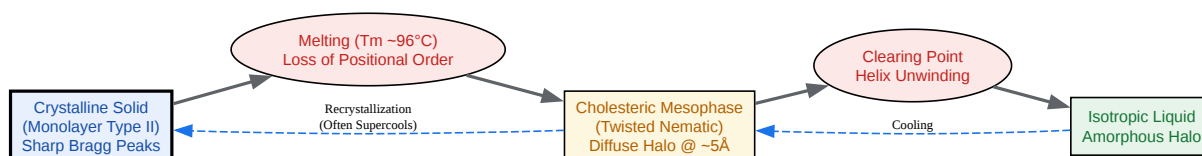
*Critical Insight: The absence of a low-angle diffraction peak corresponding to a smectic layer spacing (typically 25–35 Å for longer esters) is the definitive XRD marker for high-purity **Cholesteryl Formate**. If a low-angle peak appears, it indicates contamination or the formation of a metastable solvate.*

Phase Transition Dynamics (XRD + DSC Correlation)

The phase behavior of **cholesteryl formate** is governed by the "Odd-Even" effect and chain length.

- Crystalline Phase (C):
 - XRD: Sharp, high-intensity Bragg reflections. Distinct peaks in the wide-angle region () corresponding to lateral packing of the steroid rings (~5-6 Å).
- Cholesteric Mesophase (C)
 - Isotropic):
 - XRD: Collapse of Bragg peaks. Appearance of a broad, diffuse halo centered around (intermolecular distance ~5 Å).
 - Note: Unlike Smectic phases, the Cholesteric phase does not show a sharp low-angle peak because there is no positional order of layers, only orientational order.
- Isotropic Liquid:
 - XRD: Broad, featureless amorphous halo.

Visualizing the Phase Pathway



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Figure 1: Thermal phase transition pathway of **Cholesteryl Formate** as observed via XRD and DSC.

Experimental Protocol: High-Fidelity XRD Collection

To obtain publication-quality data, one must mitigate the "preferred orientation" effect common in plate-like cholesteryl crystals.

Step 1: Sample Preparation

- Solvent: Dissolve **Cholesteryl Formate** in Acetone (preferred for Monolayer II polymorph) or Chloroform.
- Deposition: Drop-cast onto a zero-background silicon wafer.
- Critical Step: Do not smear. Smearing induces preferred orientation of the steroid planes. Allow the solvent to evaporate slowly in a solvent-saturated chamber to promote random crystallite orientation.

Step 2: Thermal Stage Setup (In-Situ XRD)

- Instrument: Powder X-ray Diffractometer (e.g., Cu K radiation, Å).
- Temperature Control: Anton Paar or similar hot-stage.

- Ramp Rate: 2 °C/min. Fast heating can lag the structural transition behind the recorded temperature.

Step 3: Data Collection Parameters

- Scan Range:

to

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- Why starts at 2°? To confirm the absence of smectic ordering (which would appear at low angles).
- Step Size: 0.02°.
- Dwell Time: >1 second/step to resolve weak superstructure reflections.

Troubleshooting & Interpretation

Observation	Diagnosis	Corrective Action
Sharp peak at	Contamination with long-chain esters (e.g., Nonanoate) or formation of a solvate.	Recrystallize from pure acetone; dry under vacuum >24h.
Doublet peaks in wide-angle region	Polymorphic mixture (Monolayer I + II).	Standardize crystallization cooling rate.
Amorphous halo at Room Temp	Sample is "quenched" (glassy state).	Anneal sample at 50°C for 30 mins to restore crystallinity.

References

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Sources

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